

A Comprehensive Technical Guide to the Physicochemical Properties of Usnic Acid Sodium Salt

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Usnic acid sodium	
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Introduction

Usnic acid is a naturally occurring dibenzofuran derivative found predominantly in lichens of the genera Usnea and Cladonia.[1] It is recognized for a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2] However, the poor water solubility of usnic acid presents a significant challenge for its therapeutic application. The conversion of usnic acid to its sodium salt form is a common strategy to enhance its aqueous solubility and bioavailability, making it a more viable candidate for pharmaceutical development. This technical guide provides an in-depth overview of the core physicochemical properties of usnic acid sodium salt, alongside its parent compound for comparative analysis. Detailed experimental protocols for determining key properties and relevant biological pathway diagrams are included to support further research and development.

Physicochemical Properties

The following table summarizes the key physicochemical properties of usnic acid and its sodium salt.



Property	Usnic Acid	Usnic Acid Sodium Salt
Molecular Formula	C18H16O7[3]	C18H15NaO7
Molecular Weight	344.3 g/mol [3]	366.30 g/mol
Appearance	Yellow crystalline solid	Light yellow crystal/powder
Melting Point	204 °C	>204 °C (decomposes)
рКа	4.4 (enolic hydroxyl), 8.8 (phenolic hydroxyl), 10.7 (phenolic hydroxyl)	Not applicable
Solubility in Water	<0.01 g/100 mL at 25°C	Slightly soluble
Solubility in Organic Solvents	Soluble in acetone (0.77 g/100 mL), ethyl acetate (0.88 g/100 mL), and furfural (7.32 g/100 mL). Slightly soluble in ethanol.	Soluble in methanol, ethanol, and DMSO.
Storage Conditions	Store at room temperature in a dry place.	Hygroscopic, store at -20°C under an inert atmosphere.

Experimental Protocols Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a widely used and reliable technique for determining the thermodynamic solubility of a compound.

Methodology:

 Preparation of Saturated Solution: An excess amount of usnic acid sodium salt is added to a known volume of purified water in a sealed container. The amount added should be sufficient to ensure a saturated solution with undissolved solid remaining.



- Equilibration: The container is agitated in a constant temperature water bath or shaker for a predetermined period (typically 24-48 hours) to allow the solution to reach equilibrium. Temperature control is crucial as solubility is temperature-dependent.
- Phase Separation: After equilibration, the suspension is allowed to stand to permit the
 undissolved solid to settle. The saturated solution is then carefully separated from the solid
 phase by centrifugation or filtration. Care must be taken to avoid any transfer of solid
 particles.
- Quantification: The concentration of usnic acid sodium salt in the clear, saturated filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry.
- Calculation: The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in mg/mL or mol/L) at the specified temperature.

Determination of pKa by Potentiometric Titration

Potentiometric titration is a precise and common method for determining the acid dissociation constant (pKa) of a substance.

Methodology:

- Instrument Calibration: A potentiometer equipped with a combined pH electrode is calibrated using standard aqueous buffers of known pH values (e.g., pH 4, 7, and 10).
- Sample Preparation: A precise quantity of the compound (in this case, usnic acid, as the salt form is already dissociated) is dissolved in a suitable solvent (e.g., a co-solvent system like water-methanol may be necessary for poorly soluble compounds) to a known concentration (typically around 1 mM). A constant ionic strength is maintained throughout the experiment by adding a neutral salt solution, such as 0.15 M potassium chloride.
- Titration: The sample solution is placed in a thermostatted vessel and stirred continuously. A
 standardized titrant of a strong base (e.g., 0.1 M NaOH) is added to the solution in small,
 precise increments.

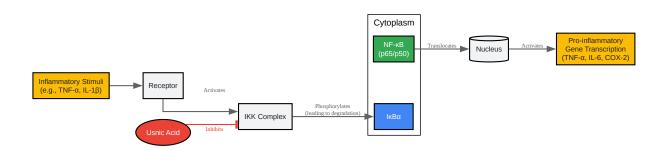


- Data Collection: The pH of the solution is recorded after each addition of the titrant, once the reading has stabilized. The titration is continued until the pH has passed the equivalence point(s).
- Data Analysis: A titration curve is generated by plotting the measured pH against the volume
 of titrant added. The pKa value corresponds to the pH at the half-equivalence point, which is
 the point where half of the acid has been neutralized. This can be determined from the
 inflection point of the titration curve. For a polyprotic acid like usnic acid, multiple inflection
 points may be observed, corresponding to its different pKa values.

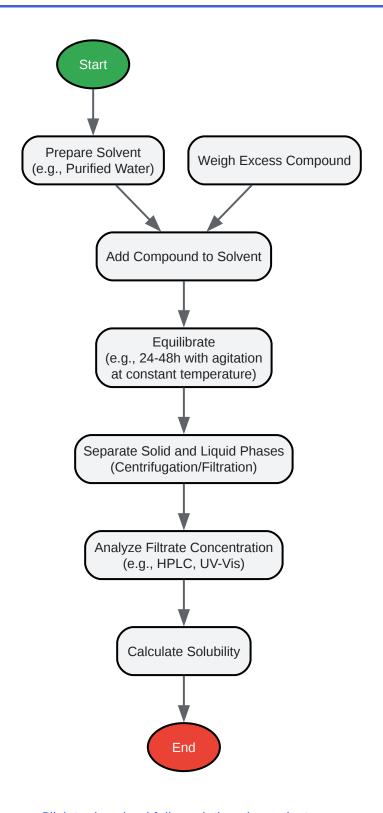
Visualizations Signaling Pathway

Usnic acid has been shown to exert anti-inflammatory effects by inhibiting the Nuclear Factor-kappa B (NF-kB) signaling pathway. This pathway is a key regulator of the inflammatory response.









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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Usnic Acid Sodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565928#usnic-acid-sodium-salt-physicochemical-properties]

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